

# Hexyl Laurate as a Solvent in Chemical Reactions: Application Notes and Protocols

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## Compound of Interest

Compound Name: Hexyl laurate

Cat. No.: B1194852

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## Introduction

**Hexyl laurate**, the ester of hexyl alcohol and lauric acid, is a biodegradable and non-toxic compound with a high boiling point and low volatility.<sup>[1][2]</sup> These properties, characteristic of many long-chain fatty acid esters, position it as a potential "green solvent" alternative to conventional volatile organic compounds (VOCs). While its application as a solvent in cosmetic and personal care formulations is well-established, its use as a primary reaction medium in broader chemical synthesis is an emerging area with limited, though promising, documentation.<sup>[3][4]</sup> Fatty acid esters, in general, are recognized for their excellent solvating power for non-polar compounds, making them suitable for specific reaction types. This document provides an overview of the properties of **hexyl laurate** relevant to its use as a solvent and details protocols for its application in both established and exploratory chemical reactions.

## Physicochemical Properties of Hexyl Laurate

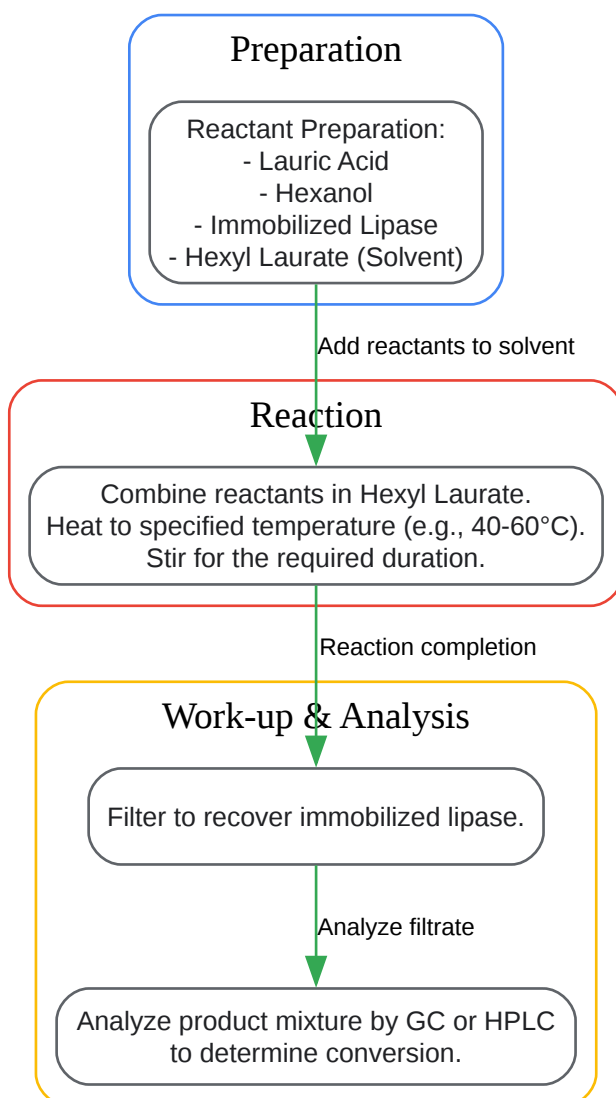
A comprehensive understanding of the physical and chemical properties of **hexyl laurate** is crucial for its effective application as a solvent. The following table summarizes key data.

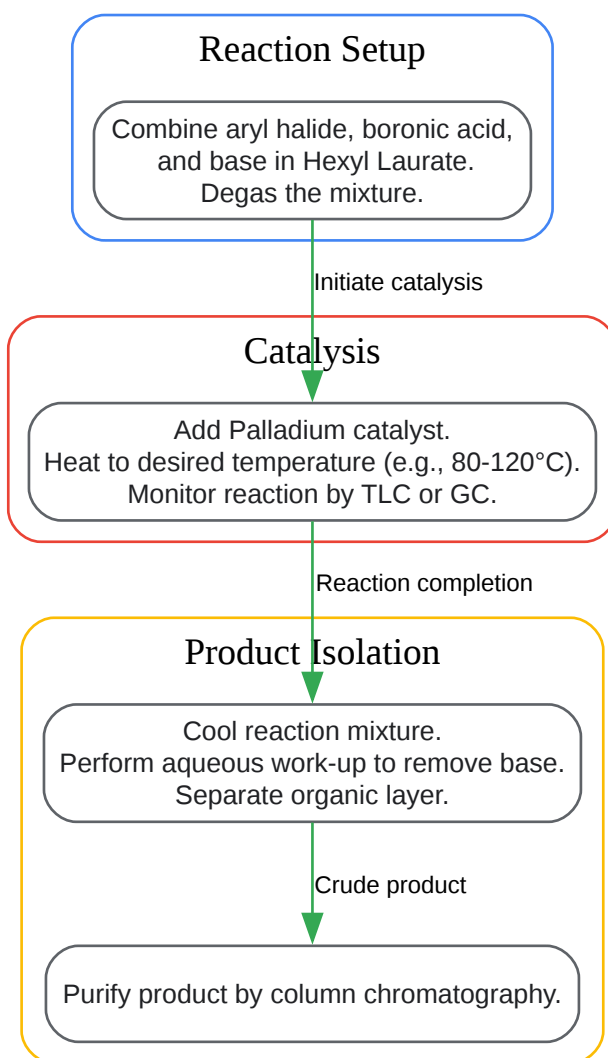
Property	Value	Reference(s)
Chemical Formula	C <sub>18</sub> H <sub>36</sub> O <sub>2</sub>	[5]
Molecular Weight	284.48 g/mol	[5]
CAS Number	34316-64-8	[5]
Appearance	Clear, colorless to slightly yellow liquid	[5]
Boiling Point	332-334 °C	[5]
Melting Point	-3.4 °C	[5]
Density	0.86 g/cm <sup>3</sup>	[5]
Solubility	Insoluble in water; soluble in oils and organic solvents	[5]
Viscosity	Low	[5]

## Application Note 1: Biocatalysis in Hexyl Laurate - Enzymatic Esterification

**Hexyl laurate** and other fatty acid esters are excellent solvents for biocatalytic reactions, particularly those involving lipases. Lipases often exhibit enhanced stability and activity in non-aqueous, hydrophobic media. The enzymatic synthesis of esters is a prime example where the product itself can act as the reaction medium, or a similar fatty acid ester can be used as a solvent.

### Logical Workflow for Lipase-Catalyzed Esterification





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